

1,1,1,3,3-Pentamethyl-3-octyldisiloxane

molecular structure and weight

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Compound of Interest

Compound Name: 1,1,1,3,3-Pentamethyl-3-octyldisiloxane

Cat. No.: B064404

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An In-depth Technical Guide to 1,1,1,3,3-Pentamethyl-3-octyldisiloxane

This guide provides a detailed overview of the molecular structure, properties, and a logical workflow for the analysis of 1,1,1,3,3-Pentamethyl-3-octyldisiloxane, tailored for researchers, scientists, and professionals in drug development.

Molecular Structure and Properties

1,1,1,3,3-Pentamethyl-3-octyldisiloxane is a member of the siloxane family, characterized by a Si-O-Si linkage. Its structure consists of a disiloxane backbone with five methyl groups and one octyl group attached to the silicon atoms. Specifically, three methyl groups are bonded to one silicon atom, while two methyl groups and one octyl group are bonded to the other.

Molecular Formula: $C_{13}H_{32}OSi_2$

Molecular Structure:



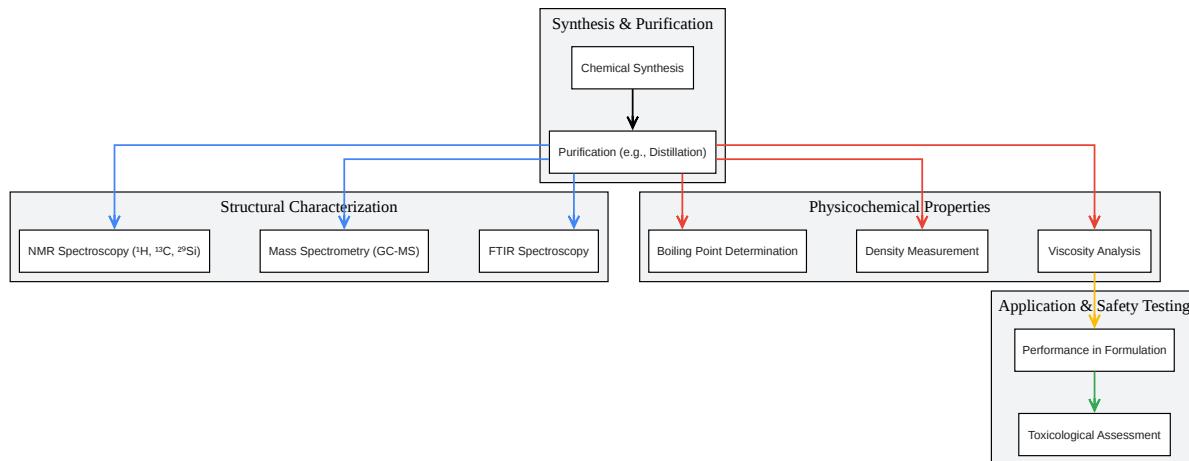
Data Presentation

A summary of the key quantitative data for 1,1,1,3,3-Pentamethyl-3-octyldisiloxane is presented in the table below.

Property	Value
Molecular Formula	C ₁₃ H ₃₂ OSi ₂
Molecular Weight	260.57 g/mol
CAS Number	180006-15-9[1]
Appearance	Assumed to be a clear, colorless liquid
Boiling Point	Not readily available
Density	Not readily available

Logical Workflow for Compound Analysis

The following diagram illustrates a logical workflow for the comprehensive analysis of a compound like **1,1,1,3,3-Pentamethyl-3-octyldisiloxane** in a research and development setting.



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References

- 1. 1,1,1,3,3-PENTAMETHYL-3-OCTYLDISILOXANE | CAS#:180006-15-9 | Chemsoc [chemsoc.com]

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